Discovery and History of Nitroquinolinone Compounds: A Technical Guide

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Compound of Interest

Compound Name:	*6-Bromo-8-nitroquinolin-4(1H)-one*
CAS No.:	*1190198-29-8*
Cat. No.:	*B1371693*

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Introduction: The Nitroquinolinone Scaffold

Nitroquinolinones represent a specialized subclass of the quinolone/quinolinone superfamily, characterized by a bicyclic aromatic core containing a nitrogen atom, a carbonyl group (at position 2 or 4), and a critical nitro (

) substituent.[1][2] While quinolones are historically renowned as DNA gyrase inhibitors (e.g., ciprofloxacin), the introduction of a nitro group fundamentally alters their reactivity and pharmacological profile.[1]

The nitro moiety is not merely a structural appendage; it is a "warhead."[1] In modern drug discovery, particularly for tuberculosis (TB), this group acts as a suicide substrate, leveraging enzymatic reduction to form covalent bonds with target proteins.[1][3]

Chemical Classification[1][4][5]

- 3-Nitroquinolin-4(1H)-ones: Often investigated for anticancer properties (e.g., EGFR inhibition).[1]

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- 3-Nitroquinolin-2(1H)-ones: Prominent in synthetic methodology and as precursors for antimicrobial agents.
- Nitro-benzothiazinones (BTZ): While structurally distinct, these are mechanistically the "cousins" of nitroquinolinones in TB research, sharing the same nitro-activation pathway.[1]

The Tuberculosis Breakthrough: DprE1 Inhibition

The most significant historical pivot for nitro-aromatic scaffolds occurred with the discovery that they could target Mycobacterium tuberculosis (Mtb) through a unique covalent mechanism.[1]

Historical Context

For decades, the nitro group was viewed with skepticism in drug development due to potential mutagenicity (associated with nitro-reduction by liver enzymes).[1] However, the discovery of BTZ043 and subsequently PBTZ169 revitalized interest.[1] Researchers found that specific nitro-containing scaffolds, including nitroquinolinones and nitroquinoxalines, could selectively target the Mtb enzyme DprE1 (decaprenylphosphoryl-β-D-ribose 2'-epimerase).[1]

Mechanism of Action: Suicide Inhibition

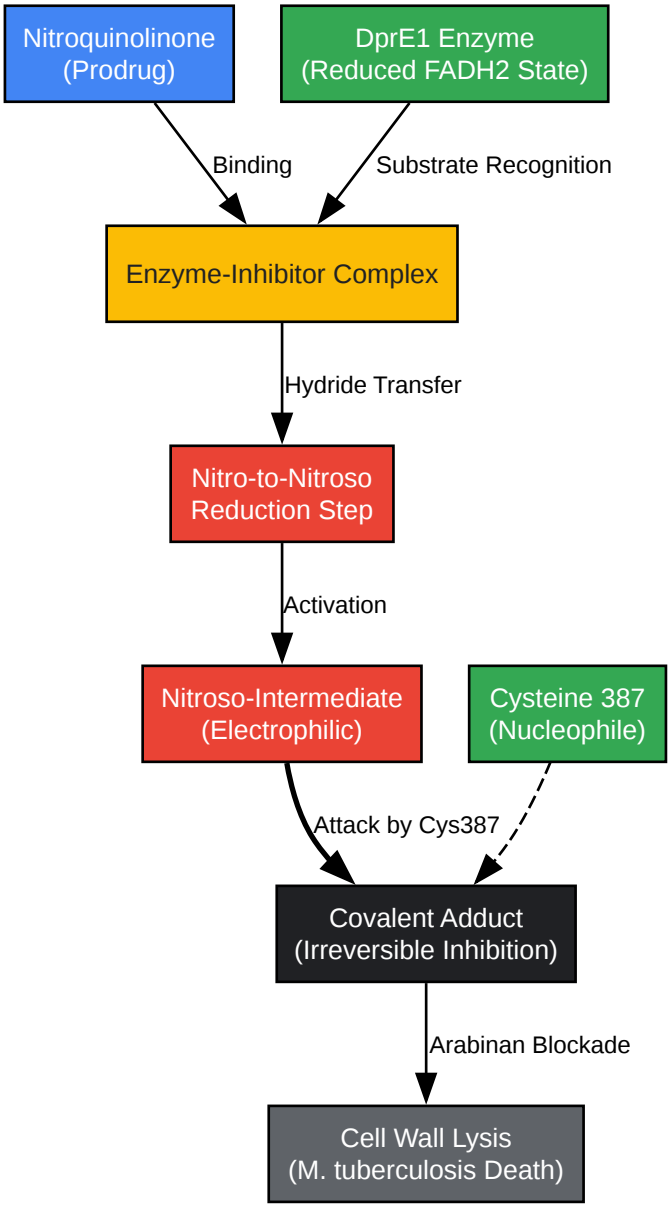
The efficacy of nitroquinolinones in TB is driven by the "Trojan Horse" mechanism.[1] The compound enters the bacterium as an inert prodrug.[1] The target enzyme, DprE1, which normally uses FAD to oxidize its substrate, instead reduces the drug's nitro group.[1][4]

- Recognition: The nitroquinolinone binds to the active site of DprE1.[1]
- Bio-activation: The reduced FADH2 cofactor of DprE1 transfers a hydride to the nitro group ( ).[1]
- Intermediate Formation: The nitro group is reduced to a nitroso ( ) species.[1]
- Covalent Capture: The highly electrophilic nitroso intermediate reacts rapidly with the thiol group of Cysteine 387 (Cys387) in the enzyme's active site.[1]

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- Irreversible Inhibition: This forms a stable semimercaptal adduct, permanently disabling the enzyme and blocking cell wall synthesis (arabinan biosynthesis).[1]

Visualization: The DprE1 Signaling & Inhibition Pathway[1]



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Caption: The "Suicide Substrate" mechanism where DprE1 inadvertently activates the nitroquinolinone, leading to self-sabotage via Cys387 covalent bonding.[1]

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Oncology Applications: 3-Nitroquinolin-4-ones

Parallel to infectious disease research, nitroquinolinones have a history in oncology. Specifically, 3-nitroquinolin-4-one derivatives have been synthesized as analogues of known intercalators or kinase inhibitors.

- EGFR Inhibition: Certain 3-nitroquinoline derivatives have demonstrated micromolar inhibition of the Epidermal Growth Factor Receptor (EGFR), a major target in lung and breast cancers.[1][5] The nitro group at position 3 is critical for electron-withdrawing effects that alter the pKa of the ring nitrogen, enhancing binding affinity to the ATP-binding pocket.[1]
- Hypoxia-Activated Prodrugs (HAPs): Similar to the TB mechanism, the hypoxic environment of solid tumors (which favors reduction) can be exploited to convert non-toxic nitro-compounds into cytotoxic amine or hydroxylamine derivatives.[1]

Experimental Protocols

Protocol A: Synthesis of 3-Nitroquinolin-2(1H)-one

This protocol utilizes the condensation of o-formylaniline with ethyl nitroacetate, a robust method for installing the nitro group and cyclizing in one workflow.[1]

Reagents:

- o-Formylaniline (2-Aminobenzaldehyde)[1]
- Ethyl nitroacetate[1][6]
- Piperidine (Catalyst)[1]
- Ethanol (Solvent)[1]

Step-by-Step Methodology:

- Preparation: Dissolve 10 mmol of o-formylaniline in 20 mL of absolute ethanol in a round-bottom flask.
- Addition: Add 12 mmol of ethyl nitroacetate to the stirring solution.

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- Catalysis: Add 5 drops of piperidine.
- Reflux: Heat the mixture to reflux (

) for 4-6 hours. Monitor reaction progress via TLC (Thin Layer Chromatography) using Hexane:Ethyl Acetate (7:3).[1]
- Precipitation: Cool the reaction mixture to room temperature, then chill in an ice bath. The product should precipitate as a yellow solid.[1]
- Filtration: Filter the solid under vacuum and wash with cold ethanol (2 x 5 mL).
- Recrystallization: Purify the crude product by recrystallization from ethanol/DMF to yield pure 3-nitroquinolin-2(1H)-one.

Self-Validation Check:

- NMR Verification: The disappearance of the aldehyde proton signal (~10 ppm) and the appearance of the vinyl proton signal (~8.5 ppm) confirms cyclization.[1]
- Yield: Expected yield is 60-75%.

Protocol B: DprE1 Enzymatic Inhibition Assay

To verify the biological activity of the synthesized nitroquinolinone.[1]

Materials:

- Recombinant Mtb DprE1 enzyme.[1]
- Farnesylphosphoryl-β-D-ribose (Substrate analogue) or Decaprenylphosphoryl-β-D-ribose (Native substrate).[1]
- DCPIP (2,6-Dichlorophenolindophenol) as the redox indicator.[1]

Workflow:

- Baseline Setup: In a 96-well plate, mix DprE1 (50 nM) with assay buffer (50 mM HEPES, pH 7.5, 100 mM NaCl).

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- Inhibitor Incubation: Add the nitroquinolinone test compound (varying concentrations: 0.1 nM to 10

  M) and incubate for 30 minutes. Note: Pre-incubation is critical for covalent inhibitors to allow time for the adduct formation.[1]

- Reaction Initiation: Add the substrate (100

  M) and DCPIP (50

  M).

- Measurement: Monitor the reduction of DCPIP (loss of blue color) by measuring absorbance at 600 nm over 20 minutes.

- Data Analysis: Plot the initial velocity (

) vs. inhibitor concentration to determine

  .[1]

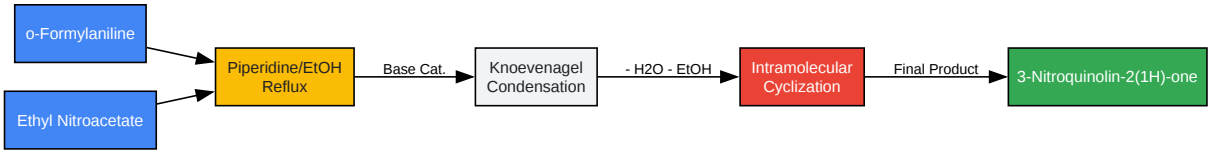
Quantitative Data Summary

The following table summarizes the Structure-Activity Relationship (SAR) trends for nitroquinolinones against M. tuberculosis.

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Substituent (R)	Position	Effect on DprE1 Activity	Metabolic Stability
-NO2	C-3 (Critical)	Essential. Required for suicide inhibition mechanism.	Moderate (susceptible to liver reduction).[1]
-H (Unsubstituted)	C-6/C-8	Low potency.	High.
-CF3 (Trifluoromethyl)	C-6	Significantly increases potency (lipophilicity aids cell entry).[1]	High.
-OMe (Methoxy)	C-8	Reduces potency (steric hindrance in active site).[1]	Low.
-NH2 (Amino)	C-3	Inactive. The reduced form is the product, not the inhibitor.[1]	N/A

Synthesis Pathway Visualization[1]



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Caption: One-pot synthesis of 3-nitroquinolin-2-one via Knoevenagel condensation followed by cyclization.

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